

An In-depth Technical Guide on the Thermodynamic Properties of Ethyl Thioglycolate

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Compound of Interest

Compound Name: Ethyl thioglycolate

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Introduction

Ethyl thioglycolate (ETG), with the chemical formula $\text{HSCH}_2\text{COOC}_2\text{H}_5$, is a thiol-containing organic ester. It is recognized for its distinct sulfurous odor and its utility in various industrial applications, including as a key intermediate in chemical synthesis.[1][2] A thorough understanding of its thermodynamic properties is crucial for process design, safety assessments, and for predicting its behavior in chemical reactions, particularly in the fields of materials science and drug development.

This technical guide provides a summary of the available physical and chemical properties of **ethyl thioglycolate**. Due to a lack of experimentally determined thermodynamic data in the public domain, this document also outlines the standard experimental protocols that would be employed to measure key thermodynamic parameters such as the enthalpy of formation, standard molar entropy, and heat capacity.

Core Physical and Chemical Properties

A compilation of the fundamental physical and chemical properties of **ethyl thioglycolate** is presented in Table 1. This data has been aggregated from various chemical suppliers and databases.

Table 1: Physical and Chemical Properties of **Ethyl Thioglycolate**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ O ₂ S	[1][2][3][4]
Molecular Weight	120.17 g/mol	[1][2][3][4]
Appearance	Colorless liquid	[5]
Odor	Strong, sulfurous	[2]
Boiling Point	156-158 °C at 760 mmHg54 °C at 12 mmHg	[3][4][5]
Melting Point	-80 °C	[1][4][5]
Density	1.096 g/mL at 25 °C	[3][4]
Refractive Index (n ²⁰ /D)	1.457	[3][4]
Flash Point	47.78 °C (118 °F)	[6]
Vapor Pressure	2.703 mmHg at 25 °C (estimated)	[6]
Water Solubility	Not miscible or difficult to mix	[4][5]

Thermodynamic Properties: Data and Experimental Protocols

As of the latest literature review, specific experimentally determined thermodynamic data for **ethyl thioglycolate**, such as the standard enthalpy of formation, standard molar entropy, and heat capacity, are not readily available. This section, therefore, details the established experimental methodologies used to determine these crucial parameters for organic liquids like **ethyl thioglycolate**.

Enthalpy of Formation ($\Delta_f H^\circ$)

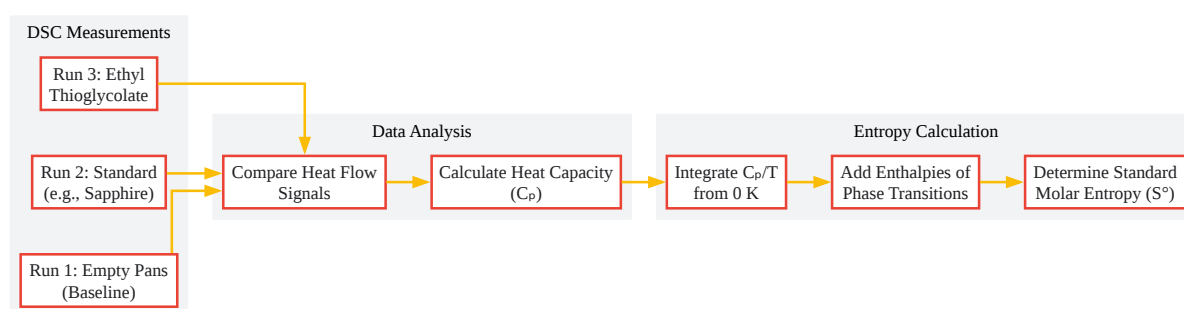
The standard enthalpy of formation would be determined using oxygen bomb combustion calorimetry. This technique measures the heat released during the complete combustion of a

substance in a constant-volume vessel.

A generalized protocol for determining the enthalpy of combustion of a liquid organic sulfur compound is as follows:

- **Sample Preparation:** A precise mass of high-purity **ethyl thioglycolate** is encapsulated in a combustible container (e.g., a gelatin capsule or a polyethylene ampoule). A known mass of a combustion aid, such as mineral oil, may be added to ensure complete combustion.
- **Bomb Assembly:** The sample is placed in a platinum crucible within a high-pressure stainless steel vessel, the "bomb." A small amount of distilled water is added to the bomb to dissolve the sulfur and nitrogen oxides produced during combustion. A fuse wire (e.g., platinum or iron) is connected to electrodes and positioned to ignite the sample.
- **Pressurization and Combustion:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm. It is then placed in a calorimeter vessel containing a precisely measured quantity of water. The sample is ignited by passing an electric current through the fuse wire.
- **Temperature Measurement:** The temperature of the water in the calorimeter is monitored with high precision before, during, and after combustion to determine the temperature rise.
- **Analysis of Products:** After combustion, the contents of the bomb are analyzed to determine the completeness of the reaction and to quantify the amounts of nitric acid and sulfuric acid formed.
- **Calculation:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid), and corrections for the heat of combustion of the capsule, fuse wire, and the formation of acids. The standard enthalpy of formation is then derived from the standard enthalpy of combustion using Hess's Law.

A schematic for the workflow of a combustion calorimetry experiment is presented below.



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